

N-Desethyl Amodiaquine: Application Notes and Protocols

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Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

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Introduction and Background

N-Desethyl amodiaquine is the major, biologically active metabolite of the antiparasitic drug Amodiaquine [1] [2] [3]. It is an antiparasitic agent effective against malaria, with reported IC₅₀ values of **97 nM and 25 nM for strains V1/S and 3D7, respectively** [1] [2]. Amodiaquine acts as a pro-drug, with its therapeutic efficacy largely attributed to this active metabolite [4] [3]. These notes provide researchers with detailed protocols for preparing stock solutions of N-Desethyl amodiaquine to ensure reproducible results in *in vitro* and *in vivo* studies.

Physicochemical and Solubility Data

The table below summarizes key physicochemical properties and solubility data for N-Desethyl amodiaquine, which are critical for experimental planning and solution preparation.

Property	Value / Description
CAS Number	79352-78-6 [1] [2]
Molecular Formula	C ₁₈ H ₁₈ ClN ₃ O [1] [2]

Property	Value / Description
Molecular Weight	327.81 g/mol [2]
Appearance	Light yellow to yellow solid powder [2] [5]
Solubility in DMSO	~100 mg/mL (~305.05 mM) [1] [2]

Experimental Protocols

Preparation of Primary Stock Solution in DMSO

This protocol is suitable for creating a concentrated, long-term storage stock for *in vitro* applications.

- **Recommended Concentration:** 100 mg/mL (305.05 mM) in DMSO [1] [2].
- **Procedure:**
 - Allow the N-Desethyl amodiaquine powder to equilibrate to room temperature.
 - Weigh out the desired amount of compound (e.g., 10 mg, 25 mg, 50 mg).
 - Transfer the powder to an appropriate amber vial or Eppendorf tube.
 - Add the calculated volume of **fresh, high-quality, anhydrous DMSO** to achieve the 100 mg/mL concentration (e.g., add 100 μ L DMSO per 10 mg of powder).
 - Cap the vial tightly and vortex until the solid is completely dissolved, which may require brief sonication.
- **Storage:** Aliquot the stock solution and store at **-80°C for up to 6 months or -20°C for up to 1 month** [1] [2]. Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vivo Studies

For animal studies, the primary DMSO stock must be further diluted into a biocompatible vehicle. Below are three commonly used formulations. Always prepare these working solutions fresh on the day of the experiment.

Protocol 1: Aqueous Solution with Surfactants [2] [5]

- **Final Composition:** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline

- **Procedure:**

- Add 100 μL of the 25 mg/mL DMSO stock solution to 400 μL PEG300. Mix evenly.
- Add 50 μL Tween 80 to the mixture and mix evenly.
- Add 450 μL of physiological saline (0.9% NaCl) to adjust the final volume to 1 mL. Mix thoroughly to obtain a clear solution.
- The final concentration of the working solution is **2.5 mg/mL**.

Protocol 2: Cyclodextrin-Based Aqueous Solution [2] [5]

- **Final Composition:** 10% DMSO + 90% (20% SBE- β -CD in Saline)

- **Procedure:**

- First, prepare the 20% SBE- β -CD saline solution by dissolving 2 g of SBE- β -CD in 10 mL of saline. Ensure it is fully dissolved and clear [1] [2].
- Add 100 μL of the 25 mg/mL DMSO stock solution to 900 μL of the 20% SBE- β -CD solution.
- Mix evenly to obtain a clear solution.
- The final concentration of the working solution is **2.5 mg/mL**.

Protocol 3: Oil-Based Solution for Prolonged Dosing [2] [5]

- **Final Composition:** 10% DMSO + 90% Corn Oil

- **Procedure:**

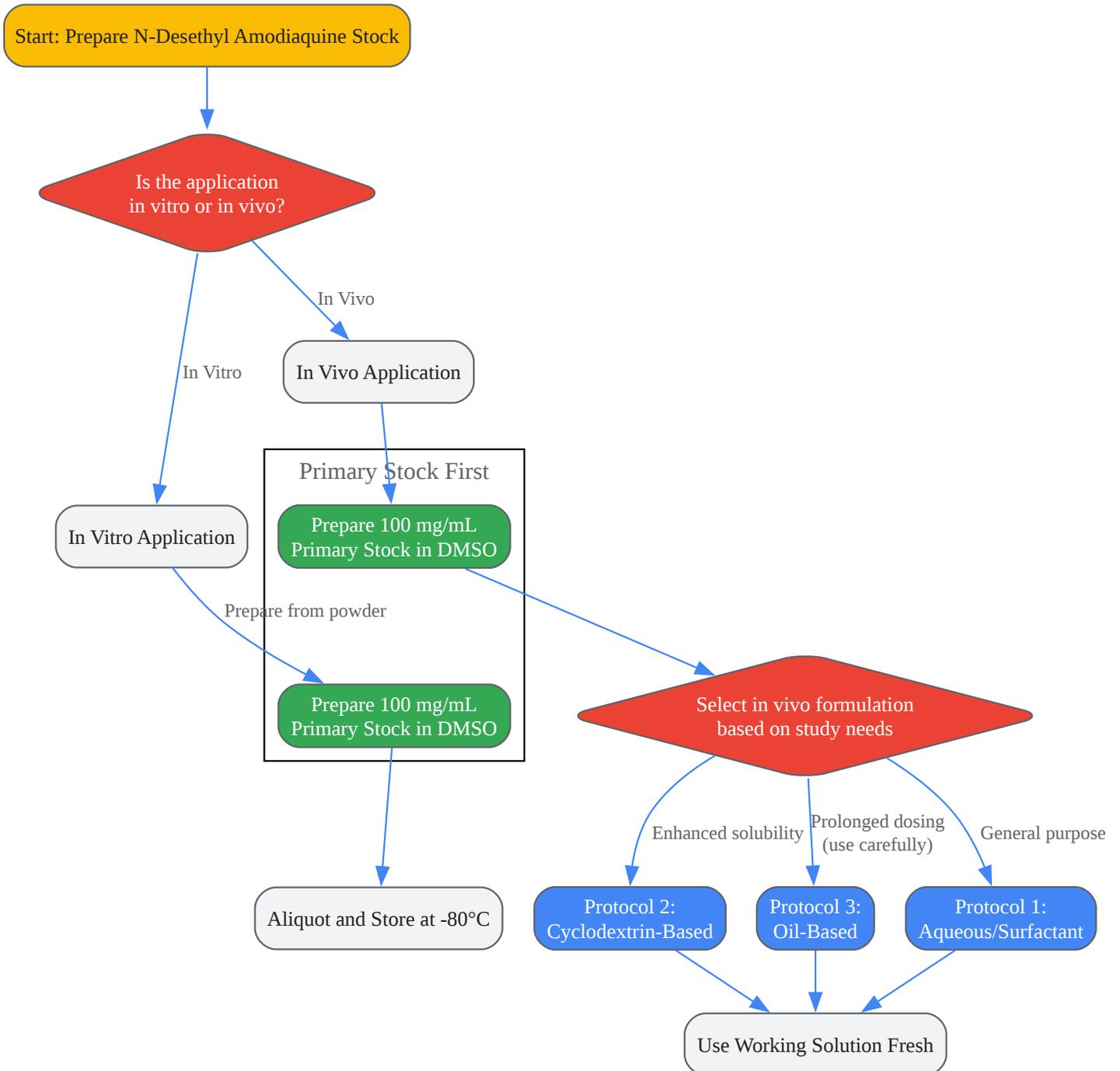
- Add 100 μL of the 25 mg/mL DMSO stock solution to 900 μL of corn oil.
- Mix evenly until a clear solution is achieved.
- The final concentration of the working solution is **2.5 mg/mL**.

- **Note:** This formulation should be chosen carefully if the continuous dosing period exceeds half a month [2].

Critical Experimental Considerations

- **Solution Stability:** Always visually inspect the solution before use. Precipitates or cloudiness indicate instability. The provided storage times are guidelines and should be validated for specific experimental conditions [1].
- **In Vivo Formulation Selection:** The choice of vehicle can significantly impact drug bioavailability and pharmacokinetics. Pilot studies are recommended to confirm the suitability of the chosen formulation for the specific route of administration (e.g., IP, IV, PO) and research model [5].
- **Safety and Handling:** N-Desethyl amodiaquine is intended for research use only and is not for human consumption [1] [2]. Standard laboratory safety practices, including the use of personal protective equipment (PPE), should always be followed when handling the compound and its solutions.

The following workflow summarizes the key decision points in the stock solution preparation process:



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Troubleshooting Guide

Issue	Potential Cause	Suggested Resolution
Precipitation in stock solution	Solvent evaporation, freeze-thaw cycles, exceeding solubility limit.	Ensure airtight storage, prepare fresh aliquots, and avoid repeated freezing/thawing. Confirm the concentration is within the solubility limit in DMSO [1].
Cloudiness in working solution	Incompatibility between DMSO stock and aqueous/organic vehicle, or poor mixing.	Add co-solvents sequentially and mix thoroughly at each step. Consider using a cyclodextrin-based formulation (Protocol 2) to improve solubility [2] [5].
Unexpected experimental results	Compound degradation or inaccurate concentration.	Use freshly prepared solutions, minimize storage time, and validate stock solution concentration before use.

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